

C.I. Acid Brown 120 molecular weight and formula

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Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

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C.I. Acid Brown 120: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **C.I. Acid Brown 120**, a multi-azo acid dye. The following sections outline its chemical and physical properties, manufacturing process, and key identifiers, presenting a valuable resource for professionals in research and development.

Quantitative Data Summary

The key quantitative data for **C.I. Acid Brown 120** are summarized in the table below for easy reference and comparison.

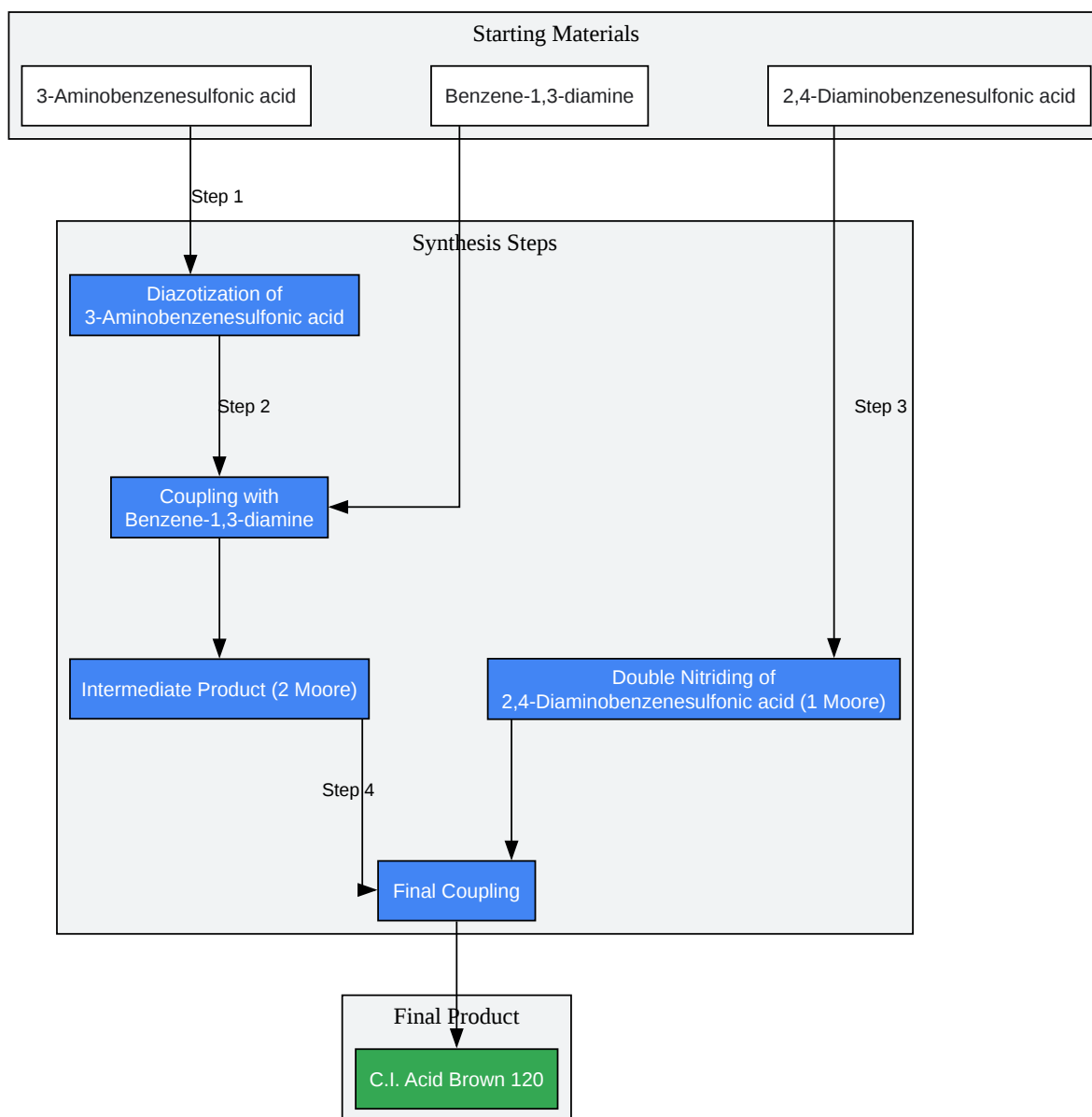
Property	Value
Molecular Formula	$C_{30}H_{23}N_{12}Na_3O_9S_3$ [1]
Molecular Weight	860.75 g/mol [1]
C.I. Name	Acid Brown 120 [1]
C.I. Number	35020 [1]
CAS Registry Number	6428-26-8 [1]
Chemical Class	Multi-azo [1]

Physicochemical Properties

C.I. Acid Brown 120 is a red-light brown dye. It is soluble in water, forming a yellow-light brown solution. In the presence of strong sulfuric acid, it appears dark brown and becomes tan upon dilution. The addition of strong hydrochloric acid to its aqueous solution results in a brown precipitate, while adding a thick sodium hydroxide solution turns it orange-brown.[1]

Manufacturing Process

The synthesis of **C.I. Acid Brown 120** involves a multi-step diazotization and coupling process. The general workflow for its manufacturing is outlined below.



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Manufacturing workflow for **C.I. Acid Brown 120**.

The manufacturing process begins with the diazotization of 3-Aminobenzenesulfonic acid. This is followed by the coupling of the resulting product with Benzene-1,3-diamine. Two molar equivalents of this intermediate product are then coupled with one molar equivalent of double nitrided 2,4-Diaminobenzenesulfonic acid to yield the final **C.I. Acid Brown 120** dye.[1]

Applications

While detailed experimental protocols are not readily available in public literature, **C.I. Acid Brown 120** is categorized as an acid dye, which suggests its primary application is in the dyeing of materials such as wool, silk, and polyamide.[1] Further research indicates that it can be adsorbed and removed by bentone clay, pointing to potential applications in wastewater treatment and environmental remediation.[2]

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References

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